

Proper Disposal of Ivabradine Hydrobromide: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ivabradine hydrobromide*

Cat. No.: *B15192190*

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **Ivabradine Hydrobromide** in a research environment. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Hazard Assessment and Regulatory Overview

Ivabradine hydrobromide is classified as an environmentally hazardous substance.^{[1][2]} Safety Data Sheets (SDS) consistently highlight that it is very toxic to aquatic life with long-lasting effects.^{[1][2]} Therefore, it is imperative that it is not disposed of via drains, sewers, or regular household garbage.^[1]

Disposal of pharmaceutical waste, including **ivabradine hydrobromide**, is regulated by multiple agencies, primarily the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).^{[3][4][5]} These regulations mandate that hazardous chemical waste be managed to protect both human health and the environment.^[5] For research institutions, this typically involves collection by the facility's Environmental Health and Safety (EHS) department for subsequent treatment by a licensed chemical destruction plant or controlled incineration.^{[6][7]}

Quantitative Data Summary

The following table summarizes key hazard and regulatory information for **Ivabradine Hydrobromide**, essential for its proper handling and disposal.

Parameter	Value / Classification	Source
UN Number	UN3077	[1]
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s. (Ivabradine (hydrochloride))	[1]
Transport Hazard Class	9 (Miscellaneous dangerous substances and articles)	[1]
Aquatic Toxicity	Very toxic to aquatic life; Very toxic to aquatic life with long lasting effects	[1][2]
Disposal Recommendation	Must not be disposed of with household garbage; Do not allow to reach sewage system	[1]
Primary Disposal Method	Collection by a specialized disposal company; Controlled incineration	[6][8]

Experimental Protocols: Disposal Procedures

This section details the step-by-step methodology for the safe disposal of **ivabradine hydrobromide** waste in a laboratory setting.

A. Personal Protective Equipment (PPE)

Before handling **ivabradine hydrobromide** waste, ensure the following PPE is worn in accordance with good industrial hygiene and safety practices:

- Eye Protection: Tightly fitting safety goggles with side-shields.[6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile), inspected prior to use.[6][8]
- Body Protection: A lab coat or other appropriate protective clothing to prevent skin exposure. [2][6]

- Respiratory Protection: If dust formation is possible or exposure limits are exceeded, a NIOSH/MSHA-approved respirator should be used.[\[2\]](#)[\[6\]](#)

B. Spill Management

In the event of a spill:

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.[\[6\]](#)[\[9\]](#)
- Remove all sources of ignition.[\[6\]](#)[\[9\]](#)
- Wearing appropriate PPE, cover the spill with an absorbent, inert material (e.g., diatomite, universal binders).[\[10\]](#)
- Carefully sweep or collect the absorbed material using spark-proof tools and place it into a suitable, closed, and clearly labeled container for disposal.[\[6\]](#)[\[9\]](#)
- Prevent the spilled material from entering drains or water courses.[\[2\]](#)[\[10\]](#)
- Decontaminate the spill area and equipment.
- Report the spill to your institution's EHS department.

C. Step-by-Step Disposal Workflow

- Identify Waste Stream: Identify all materials contaminated with **ivabradine hydrobromide**. This includes:
 - Expired or unused pure compound.
 - Contaminated labware (e.g., vials, pipette tips, gloves).
 - Solutions containing **ivabradine hydrobromide**.
 - Spill cleanup materials.

- Segregate Waste: Do not mix **ivabradine hydrobromide** waste with non-hazardous trash or other waste streams unless directed by your EHS department. It must be segregated as hazardous chemical waste.
- Containerize Waste:
 - Place solid waste and spill cleanup materials into a designated, sealable, and chemically compatible hazardous waste container.
 - Collect liquid waste in a separate, sealed, and clearly marked container.
- Label Container: Label the hazardous waste container clearly. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Ivabradine Hydrobromide**."
 - Associated hazard warnings (e.g., "Environmentally Hazardous").
 - The date accumulation started.
- Store Waste: Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area until collection. Follow institutional guidelines for storage limits and conditions.
- Arrange for Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.^[7] The EHS office will coordinate with a licensed chemical waste vendor for final disposal, which is typically high-temperature incineration.^[5]
^[7]^[11]

Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of **ivabradine hydrobromide** in a research setting.

Caption: **Ivabradine Hydrobromide** Laboratory Disposal Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. fishersci.com [fishersci.com]
- 3. sdmedwaste.com [sdmedwaste.com]
- 4. Managing Pharmaceutical Waste | Stericycle [stericycle.com]
- 5. danielshealth.com [danielshealth.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 8. documents.tocris.com [documents.tocris.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. file.medchemexpress.com [file.medchemexpress.com]
- 11. Healthcare Environmental Resource Center (HERC) [hercenter.org]
- To cite this document: BenchChem. [Proper Disposal of Ivabradine Hydrobromide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15192190#ivabradine-hydrobromide-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com